

# Essential Procedures for the Proper Disposal of BSJ-03-123

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *BSJ-03-123*

Cat. No.: *B2452121*

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For Immediate Implementation by Laboratory Personnel

This document provides critical safety and logistical guidance for the proper disposal of the research compound **BSJ-03-123**, a potent and selective PROTAC CDK6 degrader. Adherence to these procedures is essential for ensuring personnel safety, environmental protection, and regulatory compliance. All waste generated from the handling of **BSJ-03-123** must be treated as hazardous chemical waste.

## Quantitative Data Summary

The following table summarizes key safety and disposal information for **BSJ-03-123** and similar research compounds. Researchers must always consult the specific Safety Data Sheet (SDS) for the batch in use and their institution's Environmental Health and Safety (EHS) guidelines for definitive procedures.

Parameter	Guideline/Information	Source/Regulation
GHS Hazard Classification	Assumed to be: Acute Toxicity (Oral), Skin Corrosion/Irritation, Serious Eye Damage/Eye Irritation, Specific Target Organ Toxicity.	Based on SDS for similar potent compounds.
Personal Protective Equipment (PPE)	Nitrile gloves (double-gloving recommended), safety goggles with side-shields, lab coat. Use a chemical fume hood for all manipulations.	Standard laboratory practice for hazardous chemicals.
Storage of Compound	Store in a tightly sealed container at -20°C in a dry, well-ventilated area.	Supplier recommendations.
Primary Disposal Method	High-temperature incineration by a licensed hazardous waste disposal facility.	Common practice for cytotoxic and potent research compounds[1][2].
Spill Cleanup	Absorb with inert material (e.g., vermiculite, sand), collect in a sealed container, and dispose of as hazardous waste.	General laboratory safety protocols.

## Experimental Protocols for Waste Disposal

The following protocols detail the step-by-step procedures for the safe segregation and disposal of waste contaminated with **BSJ-03-123**.

### Waste Segregation at the Point of Generation

To prevent cross-contamination and ensure proper disposal, all waste streams must be segregated immediately after generation.

- Solid Waste:

- Items: Includes contaminated gloves, bench paper, pipette tips, vials, and other disposable materials.
- Procedure: Collect all solid waste in a designated, leak-proof container lined with a heavy-duty plastic bag. The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**BSJ-03-123**"<sup>[2]</sup>.
- Liquid Waste:
  - Items: Includes unused stock solutions, experimental media containing the compound, and the first rinse from decontaminating glassware.
  - Procedure: Collect all liquid waste in a compatible, leak-proof container (e.g., a high-density polyethylene or plastic-coated glass bottle) with a secure screw-top cap. The container must be labeled "Hazardous Waste," with the chemical name and approximate concentration<sup>[2]</sup>. Under no circumstances should liquid waste containing **BSJ-03-123** be disposed of down the drain<sup>[1]</sup><sup>[2]</sup>.
- Sharps Waste:
  - Items: Includes needles, syringes, and other sharps contaminated with **BSJ-03-123**.
  - Procedure: Dispose of all contaminated sharps in a puncture-resistant sharps container that is also labeled as hazardous chemical waste.

## Decontamination of Laboratory Equipment

Proper decontamination is crucial to prevent unintended exposure and cross-contamination.

- Procedure:
  - All non-disposable glassware and equipment must be decontaminated promptly after use.
  - Rinse surfaces with a suitable solvent (e.g., ethanol or isopropanol) to inactivate and remove the compound. Collect the initial rinsate as hazardous liquid waste.
  - Follow with a thorough wash using an appropriate laboratory detergent and water.

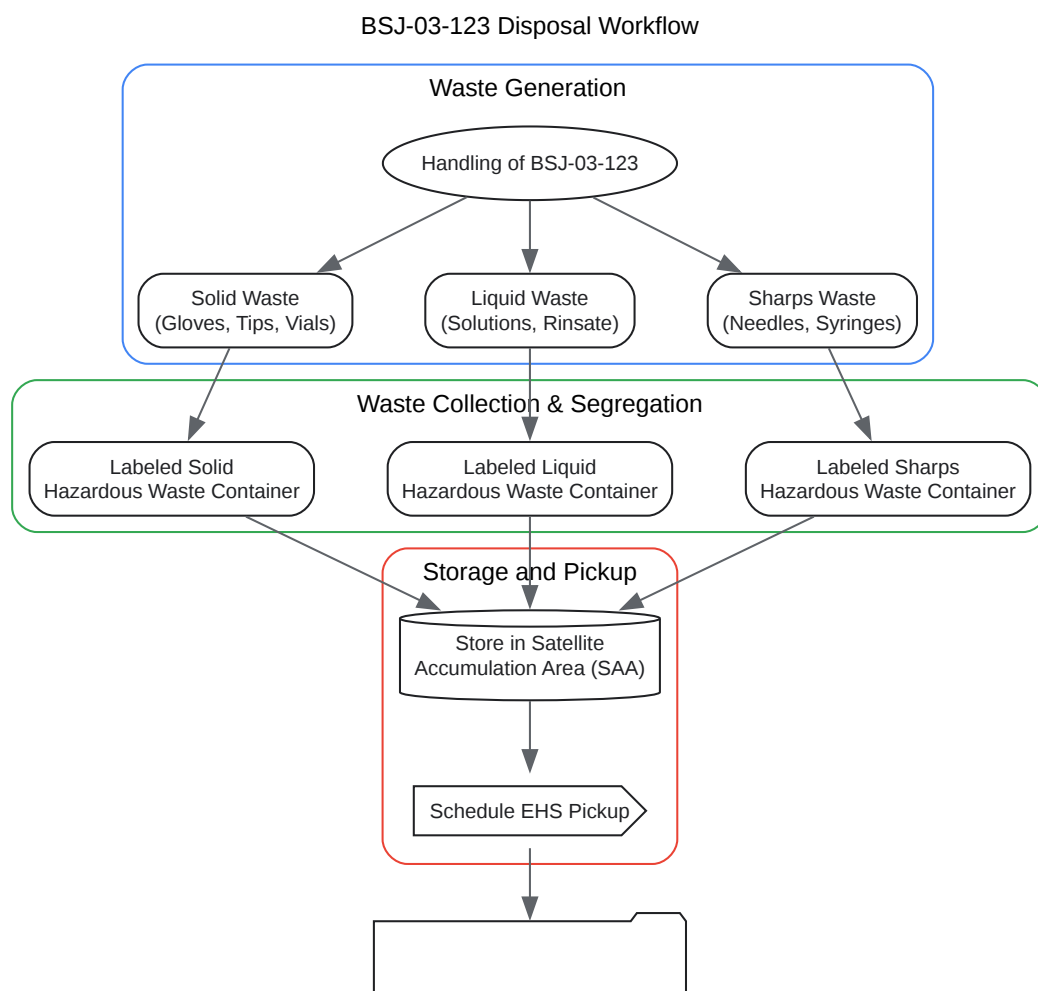
- All wipes and disposable materials used for cleaning must be disposed of as solid hazardous waste<sup>[1]</sup>.

## Waste Storage and Pickup

- Storage: Store all sealed and labeled hazardous waste containers in a designated and secure Satellite Accumulation Area (SAA) within the laboratory, away from general laboratory traffic.
- Pickup: Once a waste container is full, or in accordance with your institution's policies, contact your Environmental Health and Safety (EHS) department to schedule a pickup. Ensure all required waste manifests and documentation are completed accurately.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the safe disposal of **BSJ-03-123** waste.



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Caption: Step-by-step workflow for the safe disposal of **BSJ-03-123** waste.

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## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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